

Technical Guide: 3-(Oxiran-2-ylmethoxy)benzo[d]isoxazole (CAS 65476-23-5)

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Compound of Interest

Compound Name: D-65476

Cat. No.: B3422217

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Introduction

3-(Oxiran-2-ylmethoxy)benzo[d]isoxazole, with CAS number 65476-23-5, is a chemical compound recognized for its utility as a versatile intermediate in organic synthesis. Its structure, featuring a benzo[d]isoxazole moiety linked to an oxirane (epoxide) group, makes it a valuable building block in the development of more complex molecules. This guide provides a summary of available technical information, including suppliers, catalog numbers, and its general applications in research and development.

Chemical Properties and Supplier Information

The fundamental properties of 3-(Oxiran-2-ylmethoxy)benzo[d]isoxazole are summarized below, along with a list of suppliers who have historically offered this compound. Please note that availability and catalog numbers are subject to change, and direct inquiry with the suppliers is recommended for the most current information.

Property	Value
CAS Number	65476-23-5
Chemical Name	3-(Oxiran-2-ylmethoxy)benzo[d]isoxazole
Molecular Formula	C ₁₀ H ₉ NO ₃
Molecular Weight	191.18 g/mol
Purity (Typical)	≥95%

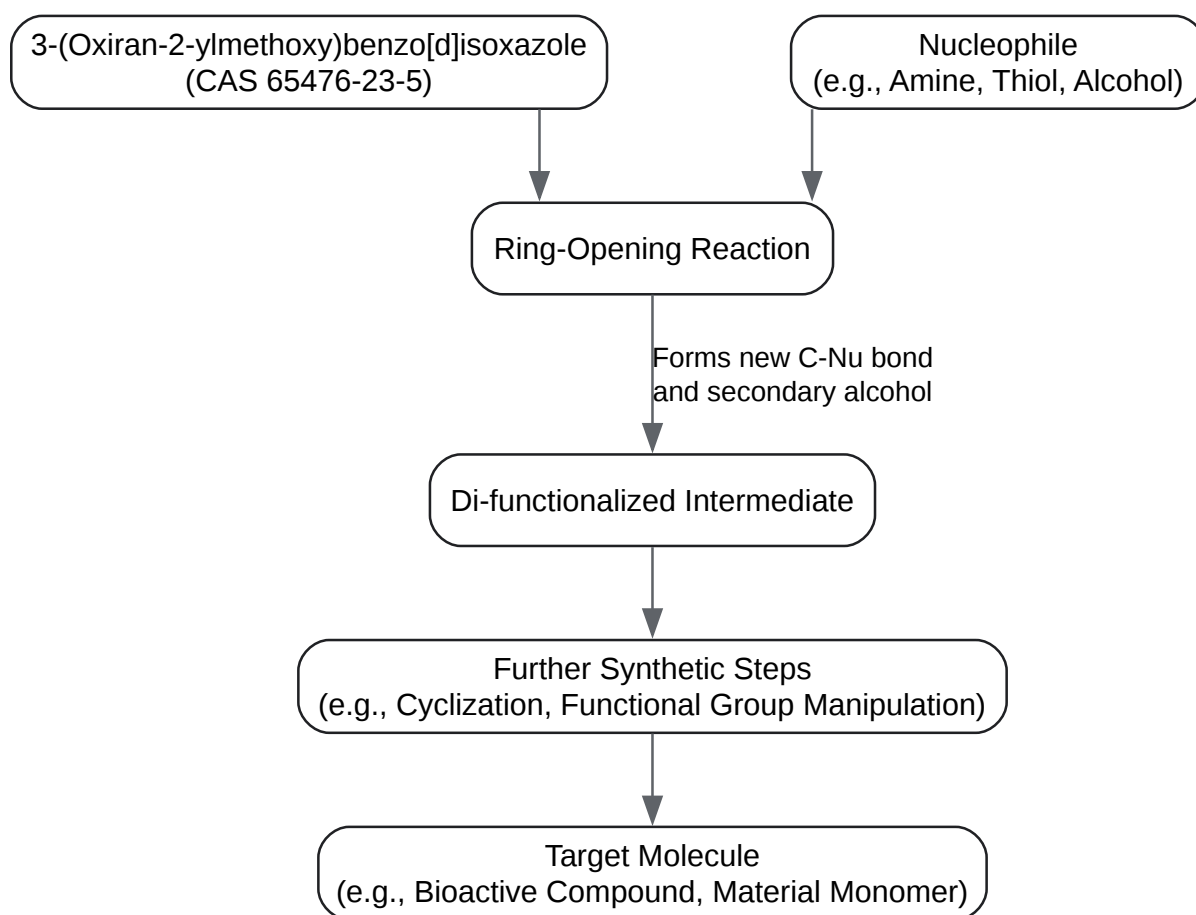
Supplier	Catalog Number(s)
abcr Gute Chemie	AB308045[1]
Sigma-Aldrich	Inquire
Fluorochem	Inquire
BLDpharm	BD443466[2]
AA BLOCKS	AA00IBF6[3]

Applications in Synthesis

3-(Oxiran-2-ylmethoxy)benzo[d]isoxazole primarily serves as a key intermediate in the synthesis of a variety of target molecules. The presence of the reactive epoxide ring allows for nucleophilic ring-opening reactions, enabling the introduction of diverse functional groups and the construction of more complex molecular architectures.

General Synthetic Workflow

The compound's role as a synthetic intermediate can be visualized in a general workflow. The epoxide ring is susceptible to attack by various nucleophiles, leading to the formation of a new carbon-nucleophile bond and a secondary alcohol. This newly formed di-functionalized intermediate can then undergo further chemical transformations.



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General synthetic workflow of 3-(Oxiran-2-ylmethoxy)benzo[d]isoxazole.

Core Applications

While specific, detailed experimental protocols for the direct use of CAS 65476-23-5 are not readily available in publicly accessible literature, its applications are broadly categorized in the following areas:

- **Pharmaceutical Development:** This compound is highlighted as an important intermediate in the synthesis of novel pharmaceutical agents. The benzo[d]isoxazole scaffold is a known pharmacophore present in a variety of biologically active compounds. The epoxide functionality allows for the introduction of side chains and other moieties that can modulate the pharmacological activity of the final product. It has been particularly noted for its potential in the development of anti-cancer agents.^{[4][5]}

- **Material Science:** In the field of material science, 3-(Oxiran-2-ylmethoxy)benzo[d]isoxazole can be used in the formulation of advanced materials. The epoxide group is a key functional group for polymerization reactions, particularly in the formation of epoxy resins. These resins can be used to create high-performance coatings and adhesives with desirable properties such as chemical resistance and durability.^{[4][5]}

Experimental Protocols

Detailed experimental protocols for the specific use of 3-(Oxiran-2-ylmethoxy)benzo[d]isoxazole as a starting material in a defined, published synthetic procedure or biological assay could not be identified in the course of this review. Researchers intending to use this compound should adapt general procedures for epoxide ring-opening reactions based on their specific nucleophile and desired reaction conditions. Standard laboratory safety precautions for handling reactive chemical intermediates should be strictly followed.

Signaling Pathways

Information regarding the direct interaction of 3-(Oxiran-2-ylmethoxy)benzo[d]isoxazole with specific biological signaling pathways is not available. Its role is currently understood to be that of a building block for the synthesis of larger, more complex molecules which may, in turn, interact with biological targets. The biological activity of any derivative would be dependent on the final molecular structure.

Conclusion

3-(Oxiran-2-ylmethoxy)benzo[d]isoxazole is a commercially available chemical intermediate with established utility in the fields of pharmaceutical development and material science. Its value lies in the reactive epoxide functionality, which provides a versatile handle for the synthesis of more complex molecules. While specific, detailed experimental protocols and direct biological activity data are limited in the public domain, its role as a synthetic building block is clear. Researchers and developers can leverage this compound to create novel molecules with potential applications in medicine and materials.

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